

Application Notes and Protocols for Ac-Lys-AMC Fluorescence Assays

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Compound of Interest

Compound Name: Ac-Lys-AMC

CAS No.: 156661-42-6

Cat. No.: B556373

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and optimal plate reader settings for the use of Acetyl-Lysyl-7-amino-4-methylcoumarin (**Ac-Lys-AMC**) and its derivatives in fluorescence-based enzyme assays. The primary application involves a two-step assay for histone deacetylase (HDAC) and sirtuin activity using the acetylated precursor, Ac-Arg-Gly-Lys(Ac)-AMC. Additionally, a protocol for a direct single-step assay for trypsin-like protease activity using Ac-Arg-Gly-Lys-AMC is described.

Core Principles of AMC-Based Fluorescence Assays

The fluorogenic substrate **Ac-Lys-AMC** and its peptide derivatives are instrumental in measuring enzyme activity. The core principle lies in the quenching of the fluorescence of the 7-amino-4-methylcoumarin (AMC) group when it is part of the intact substrate.^[1] Upon enzymatic cleavage of the amide bond between the lysine residue and the AMC moiety, the free AMC is released, leading to a significant increase in fluorescence.^[2] This increase in fluorescence is directly proportional to the enzyme's activity and can be monitored in real-time.

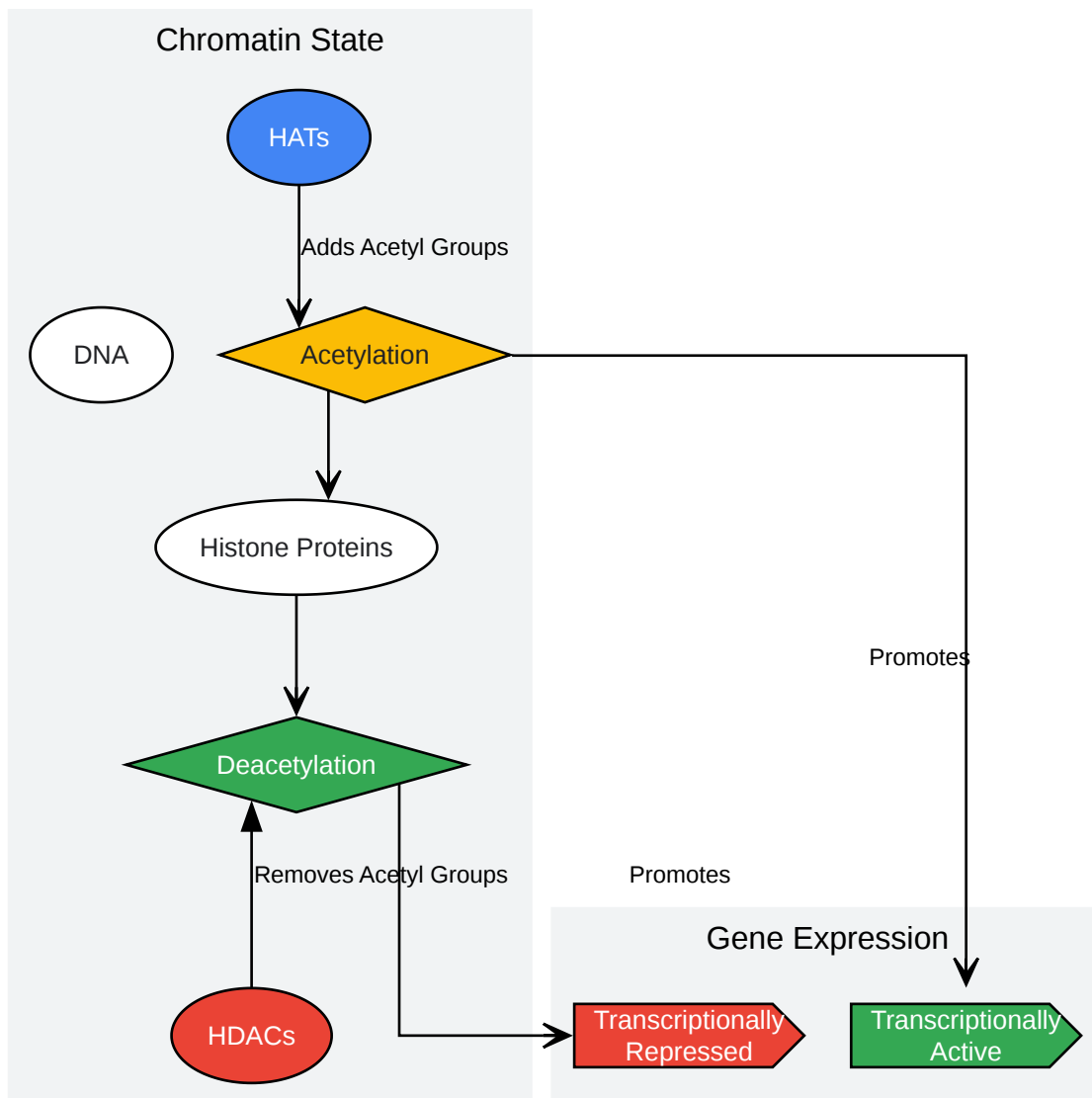
Section 1: Two-Step Histone Deacetylase (HDAC) and Sirtuin Activity Assay

The most robust application for substrates related to **Ac-Lys-AMC** is in the determination of HDAC and sirtuin (Class III HDACs) activity.^[3] This is a coupled enzymatic assay where the deacetylation of a substrate like Ac-Arg-Gly-Lys(Ac)-AMC by an HDAC is followed by the proteolytic cleavage of the product by a developing enzyme, typically trypsin, to release the fluorescent AMC molecule.^{[3][4]}

Signaling Pathway Involvement

HDACs are crucial enzymes in the regulation of gene expression by removing acetyl groups from lysine residues on histones and other proteins, which generally leads to transcriptional suppression. The dysregulation of HDAC activity is implicated in various diseases, including cancer, making them significant therapeutic targets. Sirtuins, a class of NAD⁺-dependent deacetylases, are involved in aging, cellular metabolism, and stress responses.

HDAC Signaling Pathway Overview

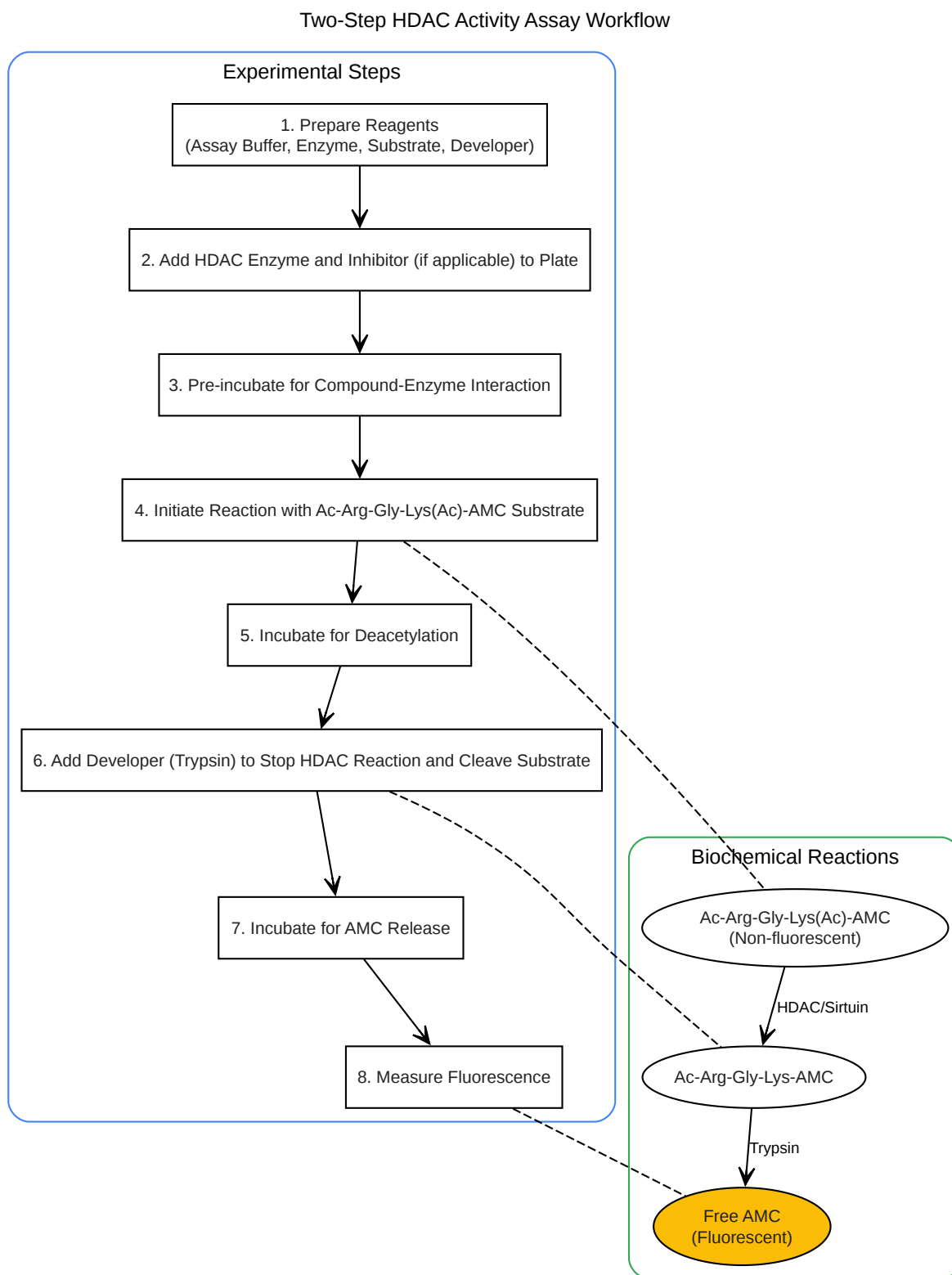


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Caption: Overview of HDACs in regulating gene expression.

Experimental Workflow

The two-step HDAC assay workflow begins with the deacetylation of the substrate by the HDAC enzyme, followed by the cleavage of the deacetylated product by trypsin to release the fluorescent AMC.



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Caption: Workflow for the two-step HDAC/Sirtuin activity assay.

Plate Reader Settings

Optimal plate reader settings are crucial for sensitive detection of the released AMC fluorophore.

Parameter	Recommended Setting	Notes
Excitation Wavelength	340-380 nm	The optimal excitation wavelength should be determined for the specific instrument, but generally falls within this range. A common starting point is 355 nm or 360 nm.
Emission Wavelength	440-460 nm	The emission maximum of free AMC is consistently reported in this range. A starting wavelength of 460 nm is recommended.
Read Type	Kinetic or Endpoint	For determining reaction rates, a kinetic read (e.g., every 1-2 minutes for 30-60 minutes) is ideal. For high-throughput screening, an endpoint reading after a fixed incubation time is suitable.
Gain/Sensitivity	Optimized for Signal	The gain should be adjusted to maximize the signal-to-noise ratio without saturating the detector. This is typically done using a positive control well with high enzyme activity.
Plate Type	Black, 96- or 384-well	Black plates are essential to minimize background fluorescence and well-to-well crosstalk.
Temperature	37°C or Room Temperature	The assay temperature should be consistent and is often set to 37°C to reflect physiological conditions.

Experimental Protocol: HDAC/Sirtuin Activity Assay

This protocol is a general guideline and should be optimized for the specific enzyme and experimental conditions.

Materials:

- Ac-Arg-Gly-Lys(Ac)-AMC substrate
- HDAC/Sirtuin enzyme
- HDAC Assay Buffer (e.g., 50 mM Tris-HCl, pH 8.0, 137 mM NaCl, 2.7 mM KCl, 1 mM MgCl₂)
- For Sirtuins: NAD⁺ is required as a co-substrate.
- Developer Solution: Trypsin in HDAC Assay Buffer (a starting concentration of 100 µg/mL is recommended).
- HDAC Inhibitor (e.g., Trichostatin A) for control experiments.
- DMSO for dissolving substrate and compounds.
- 96-well black microplate.
- Fluorescence microplate reader.

Procedure:

- Reagent Preparation:
 - Prepare a 10 mM stock solution of Ac-Arg-Gly-Lys(Ac)-AMC in DMSO. Store in aliquots at -20°C, protected from light.
 - Dilute the HDAC/Sirtuin enzyme to the desired concentration in cold assay buffer. The optimal concentration should be determined empirically.
 - Prepare the Developer Solution containing trypsin.
- Assay Setup:

- Add 50 μ L of HDAC Assay Buffer to each well.
- Add 10 μ L of inhibitor dilutions or vehicle (e.g., DMSO) to the appropriate wells.
- Add 20 μ L of the diluted enzyme solution to all wells except the "No Enzyme Control".
- For the "No Enzyme Control", add 20 μ L of assay buffer.
- Pre-incubate the plate at 37°C for 15 minutes to allow for inhibitor-enzyme interaction.
- Reaction Initiation:
 - Start the reaction by adding 20 μ L of the Ac-Arg-Gly-Lys(Ac)-AMC working solution to all wells. The final substrate concentration should be at or below the K_m value for the enzyme, if known.
- HDAC Reaction Incubation:
 - Incubate the plate at 37°C for 30-60 minutes. This time may require optimization.
- Development:
 - Stop the HDAC reaction and initiate fluorescence development by adding 20 μ L of the Developer Solution to each well.
 - Incubate at room temperature or 37°C for 15-30 minutes, protected from light.
- Fluorescence Measurement:
 - Read the fluorescence intensity using a microplate reader with the optimized settings (e.g., Ex: 360 nm, Em: 460 nm).

Section 2: Direct Protease Activity Assay

The deacetylated substrate, Ac-Arg-Gly-Lys-AMC, can be used as a direct fluorogenic substrate for proteases that cleave after lysine or arginine residues, such as trypsin. In this single-step assay, the protease directly cleaves the amide bond between lysine and AMC, releasing the fluorophore.

Experimental Protocol: Protease Activity Assay

Materials:

- Ac-Arg-Gly-Lys-AMC substrate
- Protease of interest (e.g., Trypsin)
- Protease Assay Buffer (e.g., 50 mM Tris-HCl, pH 8.0, 100 mM NaCl)
- Protease Inhibitor for control experiments.
- DMSO for dissolving the substrate.
- 96-well black microplate.
- Fluorescence microplate reader.

Procedure:

- Reagent Preparation:
 - Prepare a 10 mM stock solution of Ac-Arg-Gly-Lys-AMC in DMSO and store at -20°C.
 - Prepare a working solution of the substrate in Protease Assay Buffer. A typical starting concentration range is 10-100 μ M.
 - Dilute the protease to its optimal concentration in the assay buffer.
- Assay Setup:
 - Add 50 μ L of Protease Assay Buffer to each well.
 - Add 10 μ L of inhibitor or buffer to the appropriate wells.
 - Add 20 μ L of the protease solution.
 - Pre-incubate the plate at the optimal temperature for the enzyme (e.g., 37°C) for 10 minutes.

- Reaction Initiation and Measurement:
 - Initiate the reaction by adding 20 μ L of the Ac-Arg-Gly-Lys-AMC working solution to all wells.
 - Immediately place the plate in the fluorescence reader and begin kinetic measurements (e.g., readings every 1-2 minutes for 30-60 minutes) using the settings outlined in the table above.

Data Presentation and Analysis

All quantitative data should be summarized in structured tables for clear comparison. This includes enzyme kinetics (K_m , V_{max}), IC_{50} values for inhibitors, and signal-to-background ratios.

Example Data Table:

Condition	Enzyme Concentration (nM)	Substrate Concentration (μ M)	Initial Rate (RFU/min)
Positive Control	10	50	1500
No Enzyme Control	0	50	50
Inhibitor X (1 μ M)	10	50	300
Inhibitor Y (1 μ M)	10	50	800

The initial reaction velocity (V_0) can be determined from the linear portion of the kinetic curve. For inhibitor studies, the percentage of inhibition can be calculated relative to the vehicle control, and IC_{50} values can be determined by plotting the percent inhibition against the logarithm of the inhibitor concentration. An AMC standard curve can be used to convert the relative fluorescence units (RFU) to the molar amount of product formed.

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References

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